

A Technical Guide to the Solubility of 2-Nitrobenzaldehyde in Organic Solvents

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Compound of Interest

Compound Name: 2-Nitrobenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **2-nitrobenzaldehyde** in various organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize **2-nitrobenzaldehyde** in their work. The guide includes quantitative solubility data, detailed experimental protocols for solubility determination, and visualizations of relevant chemical pathways and workflows.

Introduction

2-Nitrobenzaldehyde ($C_7H_5NO_3$) is a key intermediate in organic synthesis, widely employed in the pharmaceutical and dye industries.^[1] Its utility as a precursor for various compounds, including the historic synthesis of indigo dye and its modern application as a photoremovable protecting group, makes understanding its solubility profile in different organic solvents crucial for reaction optimization, purification, and formulation development.^{[2][3]} This guide aims to provide a centralized resource on the solubility of **2-nitrobenzaldehyde**, compiling available quantitative data and outlining standardized experimental methodologies.

Quantitative Solubility Data

The solubility of **2-nitrobenzaldehyde** in a range of organic solvents has been experimentally determined. The following table summarizes the mole fraction solubility (x_1) of **2-nitrobenzaldehyde** at various temperatures. The data indicates that solubility generally

increases with temperature across all tested solvents. Among the solvents listed, acetone was found to be the most effective solvent, while cyclohexane was the least effective.[4][5]

Solvent	Temperature (K)	Mole Fraction (x ₁)
Acetone	278.15	0.4983
	283.15	0.5586
	288.15	0.6231
	293.15	0.6923
	298.15	0.7668
Ethyl Acetate	278.15	0.3891
	283.15	0.4458
	288.15	0.5082
	293.15	0.5769
	298.15	0.6525
n-Butyl Acetate	278.15	0.3112
	283.15	0.3625
	288.15	0.4198
	293.15	0.4837
	298.15	0.5546
Toluene	278.15	0.2887
	283.15	0.3379
	288.15	0.3935
	293.15	0.4559
	298.15	0.5256
Ethanol	278.15	0.2115
	283.15	0.2543
	288.15	0.3038

293.15	0.3609	
298.15	0.4265	
n-Propanol	278.15	0.1789
283.15	0.2163	
288.15	0.2598	
293.15	0.3102	
298.15	0.3683	
n-Butanol	278.15	0.1554
283.15	0.1882	
288.15	0.2265	
293.15	0.2711	
298.15	0.3227	
Isopropanol	278.15	0.1421
283.15	0.1725	
288.15	0.2081	
293.15	0.2497	
298.15	0.2981	
Cyclohexane	278.15	0.0234
283.15	0.0298	
288.15	0.0378	
293.15	0.0479	
298.15	0.0607	

Data sourced from a study on the solid-liquid phase equilibrium of **2-nitrobenzaldehyde** in various solvents.

Qualitative solubility information indicates that **2-nitrobenzaldehyde** is also soluble in ether and dichloromethane, and sparingly soluble to insoluble in water.

Experimental Protocols for Solubility Determination

The following section details standardized methodologies for the experimental determination of the solubility of **2-nitrobenzaldehyde** in organic solvents.

Gravimetric Method (Shake-Flask Method)

This is a direct and highly reliable method for determining thermodynamic solubility.

1. Preparation of Saturated Solution:

- Add an excess amount of **2-nitrobenzaldehyde** to a known volume of the selected organic solvent in a sealed container (e.g., a screw-cap vial or flask).
- Agitate the mixture at a constant, controlled temperature using a shaker or magnetic stirrer for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Visually confirm the presence of undissolved solid to ensure the solution is saturated.

2. Sample Collection and Filtration:

- Cease agitation and allow the undissolved solid to sediment.
- Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to maintain the equilibrium temperature.
- Immediately filter the supernatant through a syringe filter (e.g., 0.45 μm PTFE) into a pre-weighed container to remove any undissolved particles.

3. Determination of Solute Mass:

- Evaporate the solvent from the filtered saturated solution under reduced pressure or in a calibrated oven at a temperature that will not cause decomposition of the **2-nitrobenzaldehyde**.

- Once the solvent is completely removed, cool the container in a desiccator and weigh it to determine the mass of the dissolved **2-nitrobenzaldehyde**.

4. Calculation of Solubility:

- Calculate the solubility using the mass of the dissolved **2-nitrobenzaldehyde** and the volume of the solvent used. The solubility can be expressed in various units, such as g/100 mL or mol/L.

UV/Vis Spectrophotometry

This method is suitable for determining the solubility of compounds that have a chromophore, such as **2-nitrobenzaldehyde**.

1. Determination of Maximum Absorbance (λ_{max}):

- Prepare a dilute solution of **2-nitrobenzaldehyde** in the solvent of interest.
- Scan the solution using a UV/Vis spectrophotometer over a relevant wavelength range (e.g., 200-400 nm) to identify the wavelength of maximum absorbance (λ_{max}).

2. Preparation of Calibration Curve:

- Prepare a stock solution of **2-nitrobenzaldehyde** of a known concentration in the chosen solvent.
- Create a series of standard solutions with decreasing concentrations through serial dilution of the stock solution.
- Measure the absorbance of each standard solution at the predetermined λ_{max} .
- Plot a calibration curve of absorbance versus concentration and determine the linear regression equation.

3. Analysis of Saturated Solution:

- Prepare a saturated solution of **2-nitrobenzaldehyde** as described in the gravimetric method (Section 3.1, step 1).

- After reaching equilibrium, filter the supernatant.
- Accurately dilute a known volume of the filtered saturated solution with the same solvent to bring the absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted solution at λ_{max} .

4. Calculation of Solubility:

- Use the linear regression equation from the calibration curve to calculate the concentration of the diluted sample.
- Multiply the calculated concentration by the dilution factor to determine the solubility of **2-nitrobenzaldehyde** in the solvent.

High-Performance Liquid Chromatography (HPLC)

HPLC is a highly sensitive and specific method for determining solubility, particularly for complex mixtures or when the solute has low solubility.

1. Method Development and Calibration:

- Develop a suitable HPLC method for the analysis of **2-nitrobenzaldehyde**, including the selection of a column, mobile phase, flow rate, and detector wavelength.
- Prepare a series of standard solutions of **2-nitrobenzaldehyde** of known concentrations in the mobile phase or a compatible solvent.
- Inject a fixed volume of each standard solution into the HPLC system and record the peak area.
- Plot a calibration curve of peak area versus concentration and determine the linear regression equation.

2. Analysis of Saturated Solution:

- Prepare a saturated solution of **2-nitrobenzaldehyde** as described in the gravimetric method (Section 3.1, step 1).

- After reaching equilibrium, filter the supernatant.
- Accurately dilute a known volume of the filtered saturated solution with the mobile phase or a compatible solvent to bring the concentration within the linear range of the calibration curve.
- Inject a fixed volume of the diluted solution into the HPLC system and record the peak area.

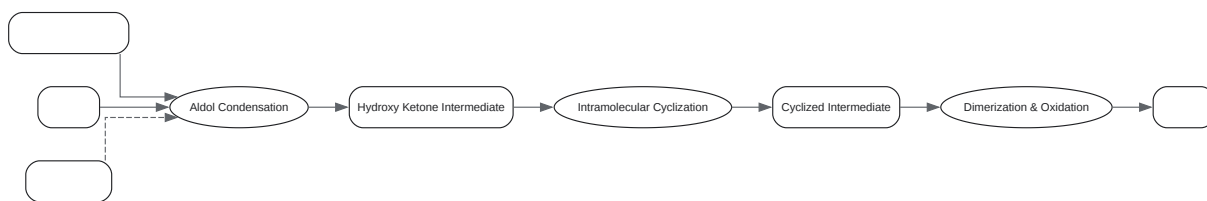
3. Calculation of Solubility:

- Use the linear regression equation from the calibration curve to calculate the concentration of the diluted sample.
- Multiply the calculated concentration by the dilution factor to determine the solubility of **2-nitrobenzaldehyde** in the solvent.

Visualizations of Relevant Pathways and Workflows

Baeyer-Drewson Indigo Synthesis

2-Nitrobenzaldehyde is a key starting material in the historic Baeyer-Drewson synthesis of indigo dye. The reaction involves the condensation of **2-nitrobenzaldehyde** with acetone in a basic solution.

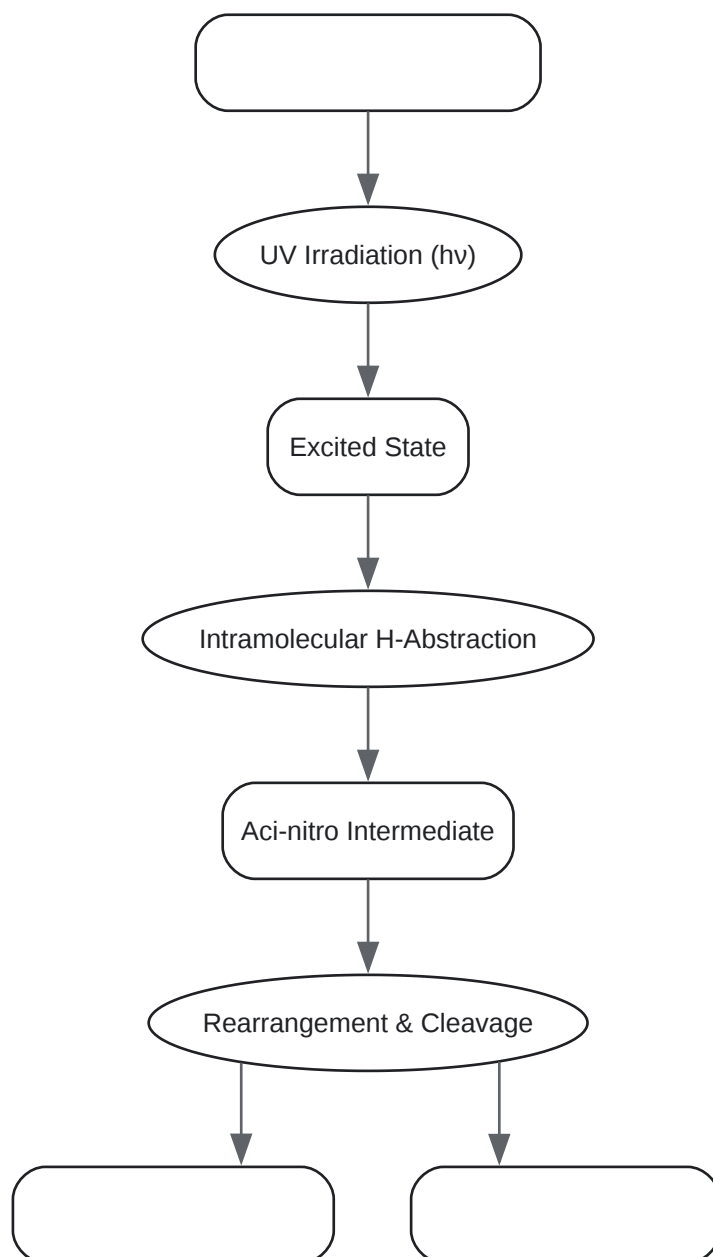


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Caption: Baeyer-Drewson Indigo Synthesis Pathway.

2-Nitrobenzaldehyde as a Photoremovable Protecting Group

In modern organic synthesis and chemical biology, the 2-nitrobenzyl group, derived from **2-nitrobenzaldehyde**, is a widely used photoremovable protecting group (PPG). It allows for the controlled release of a protected functional group upon irradiation with UV light.

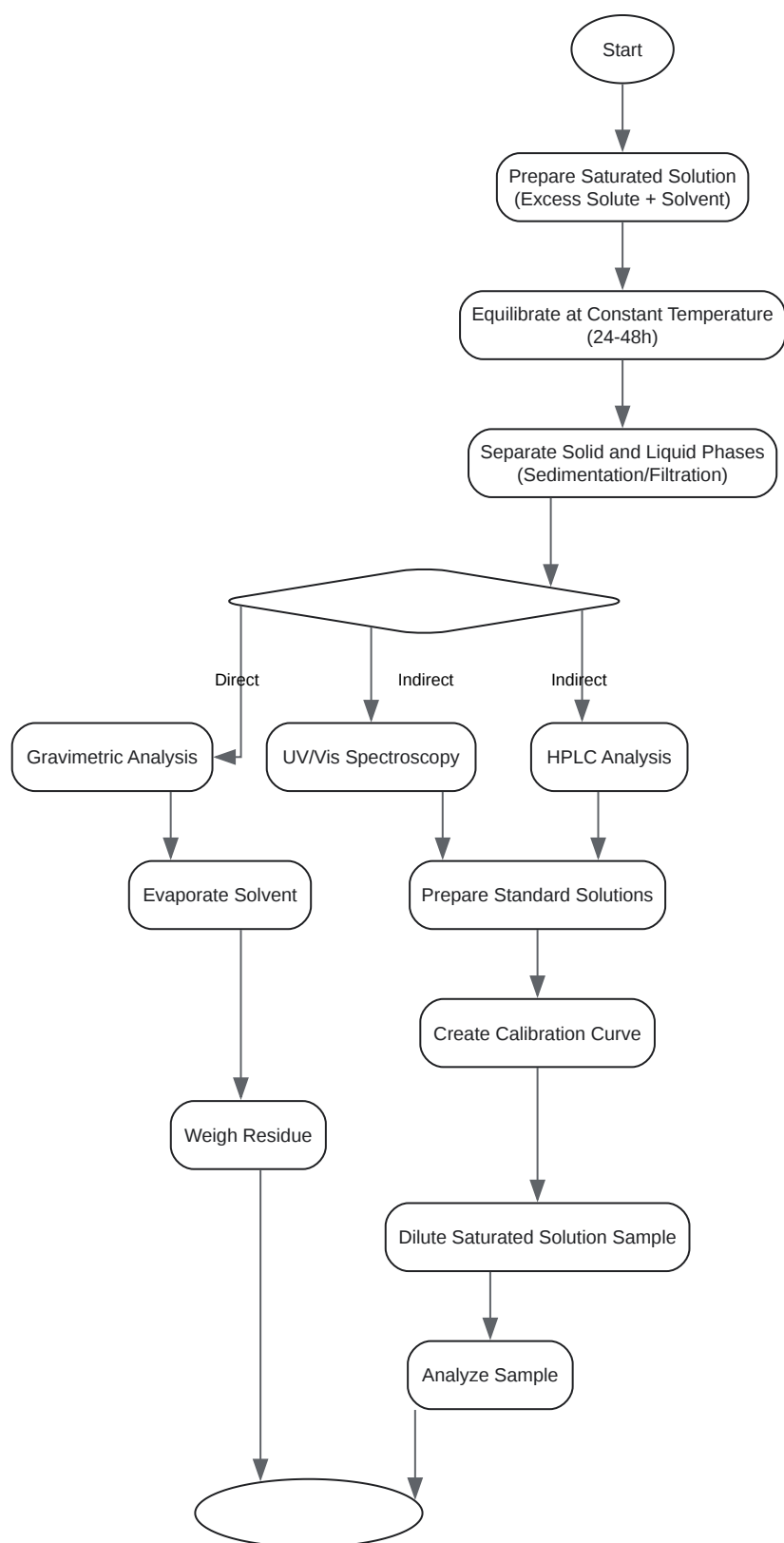


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Caption: Photocleavage of a 2-Nitrobenzyl Protecting Group.

Experimental Workflow for Solubility Determination

The following diagram illustrates a general workflow for determining the solubility of **2-nitrobenzaldehyde** using the experimental methods described in this guide.



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Caption: General Workflow for Solubility Determination.

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